

"Chemical and physical properties of Sucrose octasulfate potassium salt"

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Compound of Interest

Compound Name: *Sucrose octasulfate (potassium salt)*

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An In-depth Technical Guide to Sucrose Octasulfate Potassium Salt

Introduction

Sucrose Octasulfate Potassium Salt (CAS No. 73264-44-5) is a highly sulfonated derivative of sucrose, recognized for its significant role in both pharmaceutical research and drug development.[1] It is the key active component of the gastrointestinal protectant sucralfate, an aluminum-sucrose complex.[2] The potassium salt, in contrast to the insoluble aluminum complex, is water-soluble, making it a crucial reference standard in the analysis of sucralfate.[3][4][5][6] Its highly anionic nature allows it to mimic biological molecules like glycosaminoglycans, enabling it to interact with various proteins, growth factors, and enzymes.[1][7] This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its biological interactions.

Chemical Properties

Sucrose octasulfate potassium salt is a complex molecule with eight sulfate groups attached to a sucrose backbone, fully neutralized with potassium ions.[8] This structure confers a high negative charge density, which is central to its biological activity.[1][7]

Property	Value
CAS Number	73264-44-5[2][3][9]
Molecular Formula	C ₁₂ H ₁₄ K ₈ O ₃₅ S ₈ [3][9][10]
Molecular Weight	Approximately 1287.5 g/mol [2][3][9][11]
IUPAC Name	octapotassium;[(2R,3R,4S,5R,6R)-2-[(2S,3S,4R,5R)-3,4-disulfonatoxy-2,5-bis(sulfonatooxymethyl)oxolan-2-yl]oxy-3,5-disulfonatoxy-6-(sulfonatooxymethyl)oxan-4-yl]sulfate[9]
Synonyms	SOS, Sucrosofate potassium, Potassium Sucrose Octasulfate[2][6]
InChI Key	XISWAUUBQBEDFB-QRDGSJRXSA-F[9]

Physical and Physicochemical Properties

The physical properties of sucrose octasulfate potassium salt are characteristic of a highly polar, hygroscopic organic salt.

Property	Value / Description
Appearance	White to off-white powder or crystalline solid.[6] [12][13][14]
Solubility	Soluble in water (10 mg/mL); slightly soluble or sparingly soluble in water and slightly soluble in methanol.[2][6][12][13] The potassium salt is noted for being the water-soluble form compared to the insoluble aluminum salt (sucralfate).[5]
Melting Point	Varies by source, but generally high with decomposition. Reported as >150°C (dec.), >167°C (dec.), or >230°C (dec.).[6][13][15]
Stability & Storage	Stable for at least 4 years when stored at -20°C. [2] It is very hygroscopic.[6][13][14] For short-term storage, room temperature is acceptable, but long-term storage at 2-8°C or -20°C is recommended.[2][4][6]

Experimental Protocols

Detailed methodologies are critical for the synthesis and analysis of sucrose octasulfate potassium salt in a research and development setting.

Synthesis and Purification Protocol

This protocol is adapted from a patented method for the synthesis of sucrose octasulfate salts. [16] It involves the sulfation of sucrose using a triethylamine-sulfur trioxide complex followed by neutralization and purification.

Materials:

- Sucrose
- Triethylamine

- Triethylamine-sulfur trioxide complex
- 25% Potassium hydroxide (KOH) solution
- Purified water

Procedure:

- Reaction Setup: In a suitable reaction vessel, add 5g of sucrose to 150ml of triethylamine at 60°C and stir until the sucrose is completely dissolved.[\[16\]](#)
- Sulfation: To the sucrose solution, add 25.6g of the triethylamine-sulfur trioxide complex and stir to dissolve.[\[16\]](#)
- Reaction Incubation: Maintain the reaction mixture at a constant temperature between 60-65°C for three hours to allow for the sulfation reaction to proceed.[\[16\]](#)
- Neutralization: After the incubation period, add a 25% potassium hydroxide solution dropwise to adjust the pH of the mixture to between 8 and 9.[\[16\]](#)
- Initial Precipitation: Cool the neutralized mixture to a temperature of 0-5°C to precipitate the crude sucrose octasulfate potassium salt.[\[16\]](#)
- Filtration: Collect the crude product by suction filtration.[\[16\]](#)
- Recrystallization & Purification:
 - Transfer the filter cake (crude product) to a new vessel and add 30ml of purified water.[\[16\]](#)
 - Stir the mixture at 30-35°C for 20 minutes to dissolve the product.[\[16\]](#)
 - Cool the solution again to 0-5°C to induce crystallization and precipitate the purified powder.[\[16\]](#)
 - Repeat this recrystallization process until the product appears as a pure white powder.[\[17\]](#)
- Drying: Dry the final product under vacuum to remove residual water and solvent.[\[16\]](#)

Analytical Protocol: Quantification by HPLC-RID

Due to its lack of a significant UV chromophore, sucrose octasulfate potassium salt is commonly analyzed using High-Performance Liquid Chromatography with a Refractive Index Detector (HPLC-RID).[18] This method is adapted from the USP monograph for Sucralfate.[5] [19]

Instrumentation & Materials:

- HPLC system with a Refractive Index (RI) detector.[19]
- Column: Inertsil NH2 (5µm, 300 x 3.9 mm I.D.) or equivalent amino column.[19]
- Mobile Phase: Dissolve 132 g of ammonium sulfate in 900 mL of water, dilute to 1000 mL, and adjust the pH to 3.5 ± 0.1 with phosphoric acid.[19]
- Standard Solution: Prepare a 10 mg/mL solution of Sucrose Octasulfate Potassium Salt reference standard.[19]
- Sample (Assay) Solution: Prepare a solution of the test article at a known concentration (e.g., 10 mg/mL).

Chromatographic Conditions:

- Flow Rate: 1.0 mL/min[19]
- Column Temperature: 30°C[19]
- Detector: Refractive Index (RI) Detector[19]
- Injection Volume: 50 µL[19]

Procedure:

- System Equilibration: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.

- **Standard Injection:** Inject the Standard Solution multiple times (e.g., $n=6$) to establish system suitability, including retention time, peak area reproducibility ($RSD \leq 2.0\%$), theoretical plates (≥ 400), and symmetry factor (≤ 4.0).^[19]
- **Sample Injection:** Inject the Sample (Assay) Solution.
- **Data Analysis:** Compare the peak area of the analyte in the Sample Solution to the average peak area from the Standard Solution to calculate the concentration and purity of the sample.

Biological Activity and Mechanism of Action

The highly anionic nature of sucrose octasulfate allows it to bind to positively charged domains on proteins, leading to a range of biological effects relevant to drug development.

Interaction with Fibroblast Growth Factor (FGF)

A primary mechanism of action involves its interaction with growth factors. Similar to heparin, sucrose octasulfate binds to and stabilizes acidic fibroblast growth factor (aFGF or FGF-1).^[7] This interaction protects the growth factor from thermal and acid-induced degradation and enhances its mitogenic activity.^[7] This has implications for wound healing and tissue repair.^[20] It has also been shown to inhibit tumor growth in animal models by preventing fibroblast growth factor 2 (FGF-2) from binding to its receptors on endothelial cells.^[2]

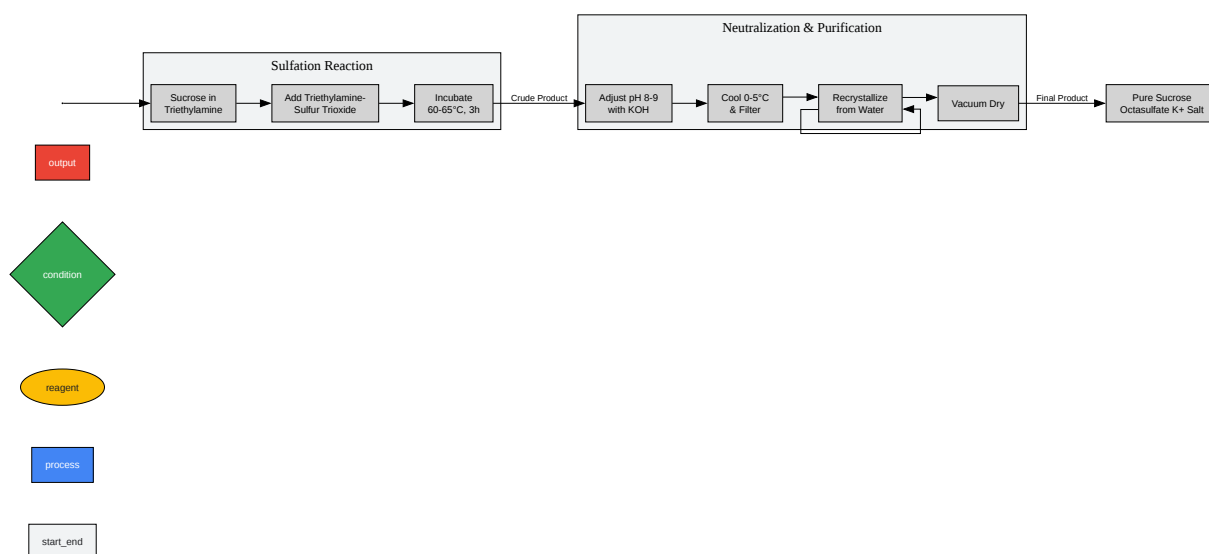
Cytoprotective and Other Effects

In the context of its use in sucralfate, sucrose octasulfate provides a cytoprotective effect on the gastrointestinal mucosa.^[6] It can also stimulate the release of gastric somatostatin, which may contribute to its ability to enhance mucosal defense.^[21] Furthermore, its ability to bind to proteins and inhibit enzymes makes it a valuable tool in biochemical research for studying enzyme kinetics and protein-ligand interactions.^[1]

Visualizations

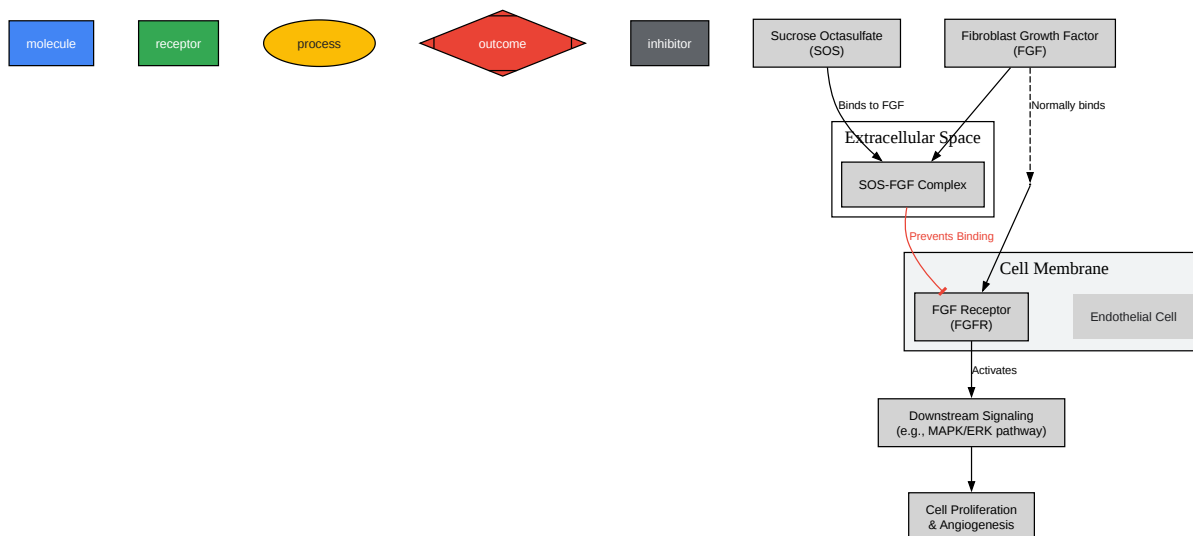
Experimental Workflows and Biological Pathways

The following diagrams illustrate key processes related to sucrose octasulfate potassium salt.



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Caption: Workflow for the synthesis and purification of Sucrose Octasulfate Potassium Salt.



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Caption: Mechanism of FGF-2 inhibition by Sucrose Octasulfate Potassium Salt.

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